

Preparing Ac-YVAD-CHO Stock Solution in DMSO: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Yvad-cho
Cat. No.: B10785022

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Introduction

Ac-**YVAD-CHO**, also known as N-acetyl-L-tyrosyl-L-valyl-N-[(1S)-2-carboxyl-1-formylethyl]-L-alaninamide, is a potent, reversible, and selective inhibitor of caspase-1.[1][2] Caspase-1, also known as Interleukin-1 β Converting Enzyme (ICE), is a critical enzyme in the inflammatory pathway, responsible for the proteolytic processing and activation of pro-inflammatory cytokines such as interleukin-1 β (IL-1 β) and IL-18.[3] The activation of these cytokines plays a pivotal role in the innate immune response and the induction of pyroptosis, a pro-inflammatory form of programmed cell death.[3]

Due to its selectivity, Ac-**YVAD-CHO** is an invaluable tool for studying the role of caspase-1 in various physiological and pathological processes, including inflammation, autoimmune diseases, and neurodegenerative disorders.[4] Accurate and consistent preparation of Ac-**YVAD-CHO** stock solutions is paramount for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation of Ac-**YVAD-CHO** stock solutions in dimethyl sulfoxide (DMSO), along with important technical data and handling information.

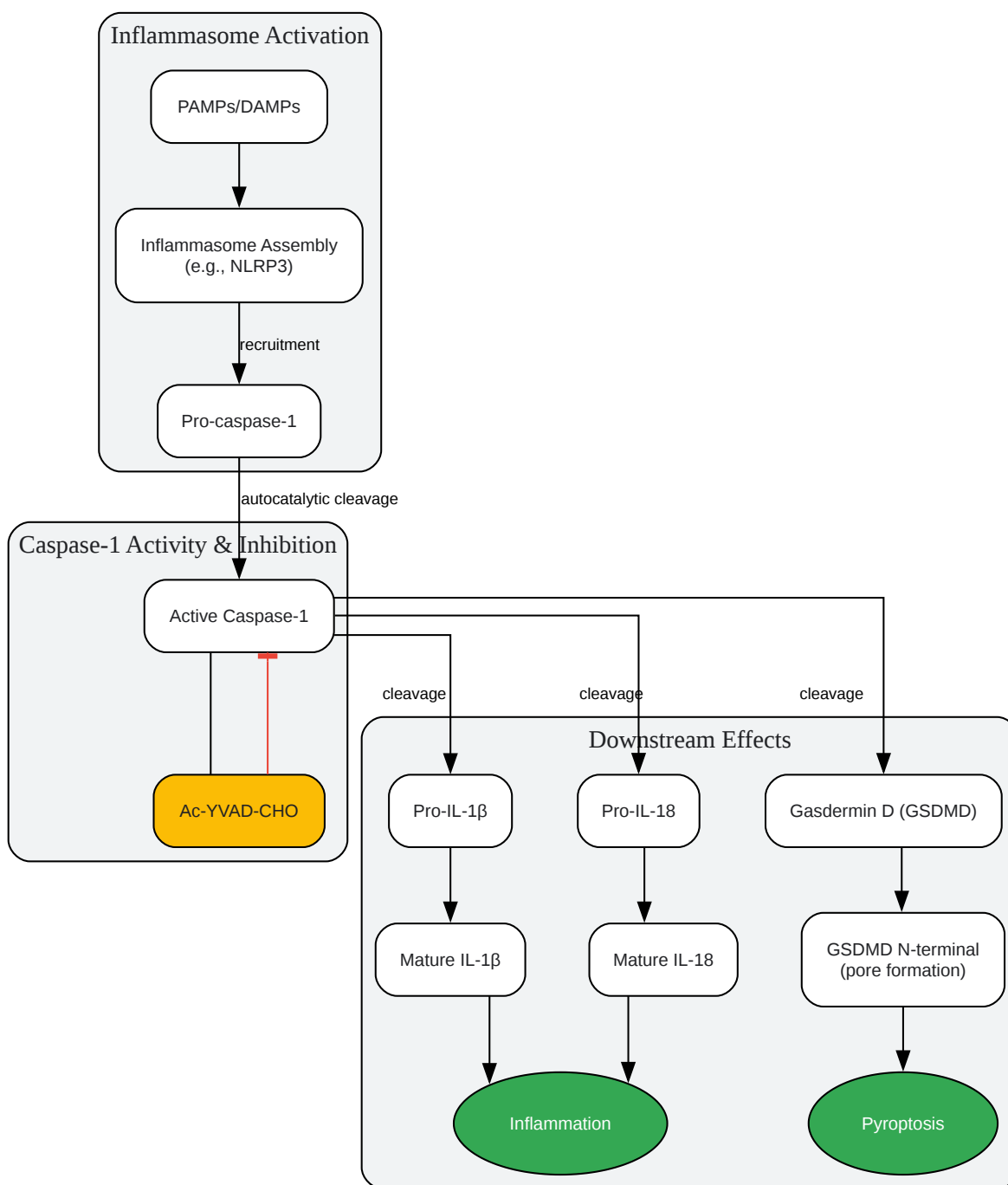
Technical Data

A summary of the key quantitative data for Ac-YVAD-CHO is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₃₂ N ₄ O ₈	
Molecular Weight	492.5 g/mol	
Purity	≥95%	
Solubility in DMSO	5-30 mg/mL	
K _i for human caspase-1	0.76 nM	
Storage Temperature	-20°C	
Stability	≥ 4 years (at -20°C)	

Signaling Pathway of Caspase-1 Inhibition

Ac-YVAD-CHO acts by targeting the active site of caspase-1, thereby preventing the cleavage of its substrates. The simplified signaling pathway illustrating the point of inhibition is depicted below.



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Figure 1: Simplified signaling pathway of inflammasome activation and caspase-1 inhibition by Ac-YVAD-CHO.

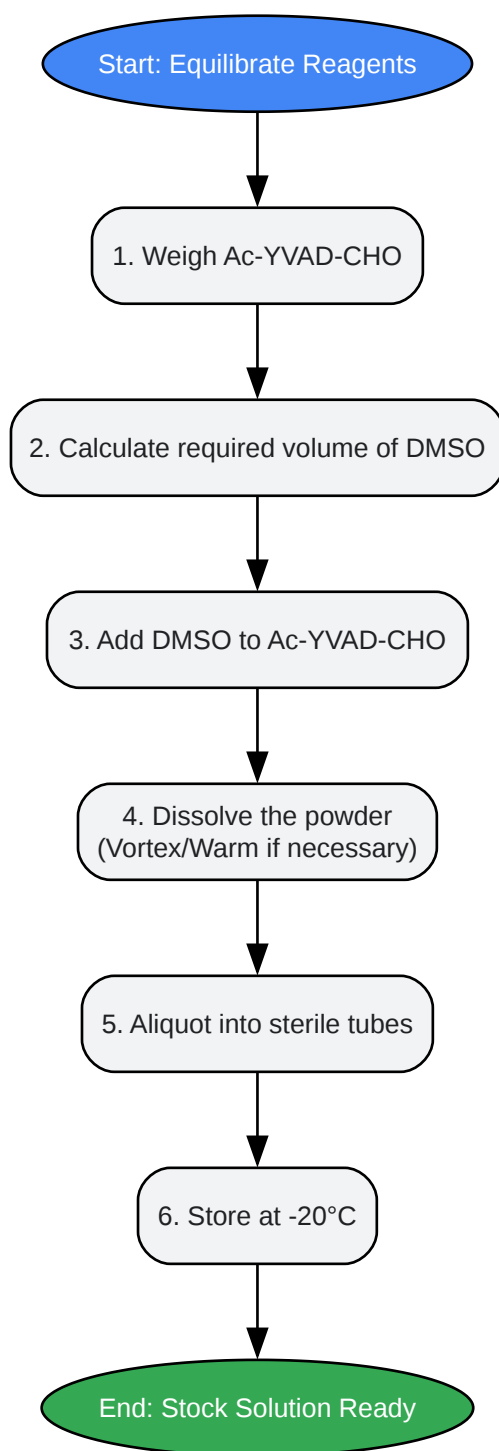
Experimental Protocol: Preparation of Ac-YVAD-CHO Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of Ac-YVAD-CHO in DMSO.

Materials:

- Ac-YVAD-CHO (powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or foil-wrapped microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Workflow for Stock Solution Preparation:



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Figure 2: Experimental workflow for preparing Ac-YVAD-CHO stock solution.

Procedure:

- Equilibration: Allow the vial of Ac-**YVAD-CHO** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh out the desired amount of Ac-**YVAD-CHO** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.925 mg of Ac-**YVAD-CHO** (Molecular Weight = 492.5 g/mol).
- Calculation of DMSO Volume: Calculate the required volume of DMSO to achieve the desired concentration.
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
 - For 4.925 mg of Ac-**YVAD-CHO** to make a 10 mM (0.01 M) solution:
 - $\text{Volume (L)} = (0.004925 \text{ g} / 492.5 \text{ g/mol}) / 0.01 \text{ mol/L} = 0.001 \text{ L} = 1 \text{ mL}$
- Dissolution: a. Add the calculated volume of DMSO to the vial containing the Ac-**YVAD-CHO** powder. b. Vortex the solution for 1-2 minutes to facilitate dissolution. c. If the compound does not fully dissolve, you may warm the solution briefly at 37°C for 5-10 minutes and vortex again. Note: While some sources indicate a solubility of up to 30 mg/mL in DMSO, it is recommended to start with a lower concentration (e.g., 5 mg/mL or approximately 10 mM) to ensure complete dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected (amber or foil-wrapped) microcentrifuge tubes. The volume of the aliquots should be based on your experimental needs.
- Storage: Store the aliquots at -20°C for long-term storage. When stored properly, the solution is stable for at least four years.

Application in Caspase-1 Assays

The prepared Ac-**YVAD-CHO** stock solution can be used as a specific inhibitor in caspase-1 activity assays to confirm that the observed enzymatic activity is indeed from caspase-1. In such assays, a parallel experiment is typically run with and without the inhibitor. A significant reduction in signal in the presence of Ac-**YVAD-CHO** confirms caspase-1 specific activity. The

final working concentration of Ac-YVAD-CHO in cell-based or enzymatic assays typically ranges from 1 μ M to 50 μ M, depending on the specific experimental setup.

Safety Precautions

- Ac-YVAD-CHO is for research use only and not for human or veterinary use.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the compound and DMSO.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care in a well-ventilated area.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

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- To cite this document: BenchChem. [Preparing Ac-YVAD-CHO Stock Solution in DMSO: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10785022/docs#preparing-ac-yvad-cho-stock-solution-in-dmso-application-notes-and-protocols\]](https://www.benchchem.com/product/b10785022/docs#preparing-ac-yvad-cho-stock-solution-in-dmso-application-notes-and-protocols)

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